

# Physical properties of Valeronitrile (boiling point, melting point, density)

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## Compound of Interest

Compound Name: Valeronitrile

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## An In-depth Technical Guide to the Physical Properties of Valeronitrile

This guide provides a comprehensive overview of the core physical properties of **Valeronitrile** (Pentanenitrile), a significant chemical compound in various research and development applications. The intended audience includes researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document details **Valeronitrile**'s boiling point, melting point, and density, supported by established experimental protocols.

## Physical Properties of Valeronitrile

**Valeronitrile**, also known as butyl cyanide, is a colorless liquid at room temperature.<sup>[1][2][3]</sup> Its key physical characteristics are summarized below. These values are critical for handling, storage, and application in experimental settings.

Physical Property	Value	Conditions
Boiling Point	139-141 °C	At 760 mmHg[1][2][3]
282-286 °F	At 760 mmHg[4][5]	
Melting Point	-96 °C	-[1][2][3]
-141 °F	-[4][5]	
Density	0.795 g/mL	At 25 °C[1][2][3]
0.8008 g/mL	At 20 °C (68 °F)[4][5]	

## Experimental Protocols

The determination of the physical properties of a chemical substance like **Valeronitrile** requires precise and standardized experimental methodologies. Below are detailed protocols for measuring its boiling point, melting point, and density.

### 1. Boiling Point Determination (Capillary Method)

This method, suitable for small quantities of liquid, determines the boiling point by observing the temperature at which the liquid's vapor pressure equals the external atmospheric pressure. [6][7]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath on a hot plate)
- Thermometer
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

Procedure:

- Add approximately 0.5 mL of **Valeronitrile** to the small test tube.
- Place the capillary tube, with its open end downwards, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the assembly into the Thiele tube or oil bath. The heat-transfer fluid should not be above the level of the sample in the test tube.
- Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Upon approaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.<sup>[6]</sup>

## 2. Melting Point Determination (Capillary Method)

This protocol outlines the standard procedure for determining the melting range of a solid. For **Valeronitrile**, which has a melting point of  $-96\text{ }^{\circ}\text{C}$ , this procedure must be performed using a cryostat or a specialized low-temperature melting point apparatus capable of controlled cooling and slow heating below  $0\text{ }^{\circ}\text{C}$ .

### Apparatus:

- Low-temperature melting point apparatus or cryostat
- Capillary tubes (sealed at one end)

### Procedure:

- Cool a small sample of **Valeronitrile** until it solidifies completely.

- Finely crush the solid sample. If the substance is already a fine powder upon freezing, this step may be omitted.
- Pack the solid into a capillary tube by tapping the open end into the sample and then tapping the closed end on a hard surface to compact the material to a height of 2-3 mm.[8]
- Place the packed capillary tube into the sample holder of the pre-cooled low-temperature melting point apparatus.
- Cool the apparatus to a temperature approximately 15-20 °C below the expected melting point.
- Begin heating at a slow, controlled rate (e.g., 1-2 °C per minute) while observing the sample through the magnified viewer.
- Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely liquefied (the end of the melting range). The recorded melting range provides an indication of purity.

### 3. Density Determination (Pycnometer Method)

A pycnometer (or specific gravity bottle) is a flask with a precise volume used to determine the density of a liquid with high accuracy.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper containing a capillary tube
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath

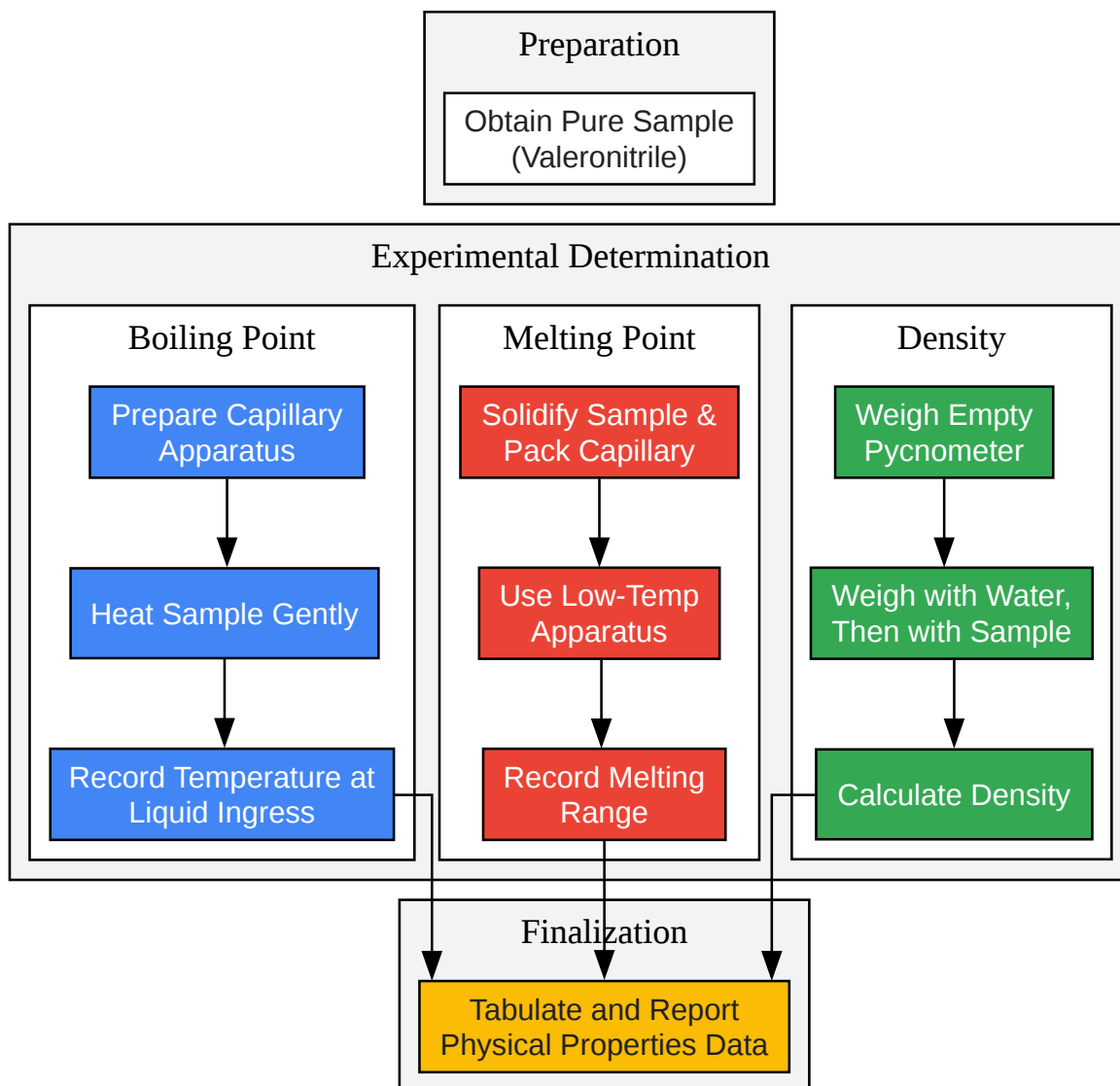
Procedure:

- Thoroughly clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on the analytical balance and record its mass ( $m_1$ ).

- Fill the pycnometer with distilled water and place it in a constant temperature water bath set to a specific temperature (e.g., 25.0 °C) until it reaches thermal equilibrium.
- Insert the stopper. Excess water will be forced out through the capillary. Carefully dry the outside of the pycnometer.
- Weigh the pycnometer filled with water and record its mass ( $m_2$ ).
- Empty and thoroughly dry the pycnometer again.
- Fill the pycnometer with **Valeronitrile** and repeat step 2 and 3 at the same constant temperature.
- Weigh the pycnometer filled with **Valeronitrile** and record its mass ( $m_3$ ).
- Calculate the density of **Valeronitrile** using the following formula:
  - Density of **Valeronitrile** ( $\rho_v$ ) =  $[(m_3 - m_1) / (m_2 - m_1)] * \text{Density of Water } (\rho_w)$
  - (Note: The density of water,  $\rho_w$ , at the experimental temperature must be known from reference tables.)

## Workflow for Physical Property Determination

The logical flow for experimentally determining the core physical properties of a chemical substance like **Valeronitrile** is illustrated in the diagram below. This process ensures a systematic approach to data collection and analysis.



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Caption: Workflow for the experimental determination of **Valeronitrile**'s physical properties.

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